

For Researchers, Scientists, and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *[2-(5-Methoxypyridin-2-yl)ethyl]
(methyl)amine*

Cat. No.: *B13590472*

[Get Quote](#)

Abstract

This technical guide provides a comprehensive overview of 2-Amino-5-methoxypyridine, a pivotal heterocyclic building block in medicinal chemistry and materials science. The document elucidates its fundamental physicochemical properties, details established synthetic routes with mechanistic insights, and outlines robust analytical methodologies for its characterization. Furthermore, this guide explores the diverse applications of 2-Amino-5-methoxypyridine, with a particular focus on its role as a key intermediate in the development of novel therapeutics and functional materials. Safety protocols and handling considerations are also discussed to ensure its effective and safe utilization in a laboratory setting.

Introduction: The Significance of Substituted Pyridines

The pyridine scaffold is a ubiquitous structural motif in a vast array of biologically active compounds and functional materials. The strategic placement of substituents on the pyridine ring allows for the fine-tuning of a molecule's steric and electronic properties, thereby influencing its chemical reactivity and biological interactions. 2-Amino-5-methoxypyridine (also known as 5-methoxypyridin-2-amine) has emerged as a particularly valuable synthon due to the presence of two key functional groups: a nucleophilic amino group at the 2-position and an electron-donating methoxy group at the 5-position. This unique arrangement makes it a versatile precursor for the synthesis of more complex molecular architectures.

In the realm of drug discovery, this compound serves as a crucial starting material for the development of agents targeting a range of therapeutic areas, including neurological disorders. [1][2] Its utility also extends to the agrochemical industry, where it is incorporated into the design of novel pesticides and herbicides. [2] This guide aims to provide researchers and drug development professionals with a detailed understanding of 2-Amino-5-methoxypyridine, from its basic properties to its practical applications.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in synthesis and product development. The key properties of 2-Amino-5-methoxypyridine are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O	[1][3][4][5]
Molecular Weight	124.14 g/mol	[1][3][4]
CAS Number	10167-97-2	[4][5]
Appearance	White, light orange, or yellow powder/lump	[1][5]
Melting Point	36-38 °C	
Boiling Point	251.6 °C at 760 mmHg	
Purity	>97.0% (GC)	[5]
IUPAC Name	5-methoxypyridin-2-amine	[4]

These properties indicate that 2-Amino-5-methoxypyridine is a low-melting solid at room temperature, and its handling requires consideration of its sensitivity to air and heat. [1]

Synthesis of 2-Amino-5-methoxypyridine

The synthesis of 2-Amino-5-methoxypyridine can be achieved through various routes, with the choice of method often depending on the availability of starting materials, desired scale, and

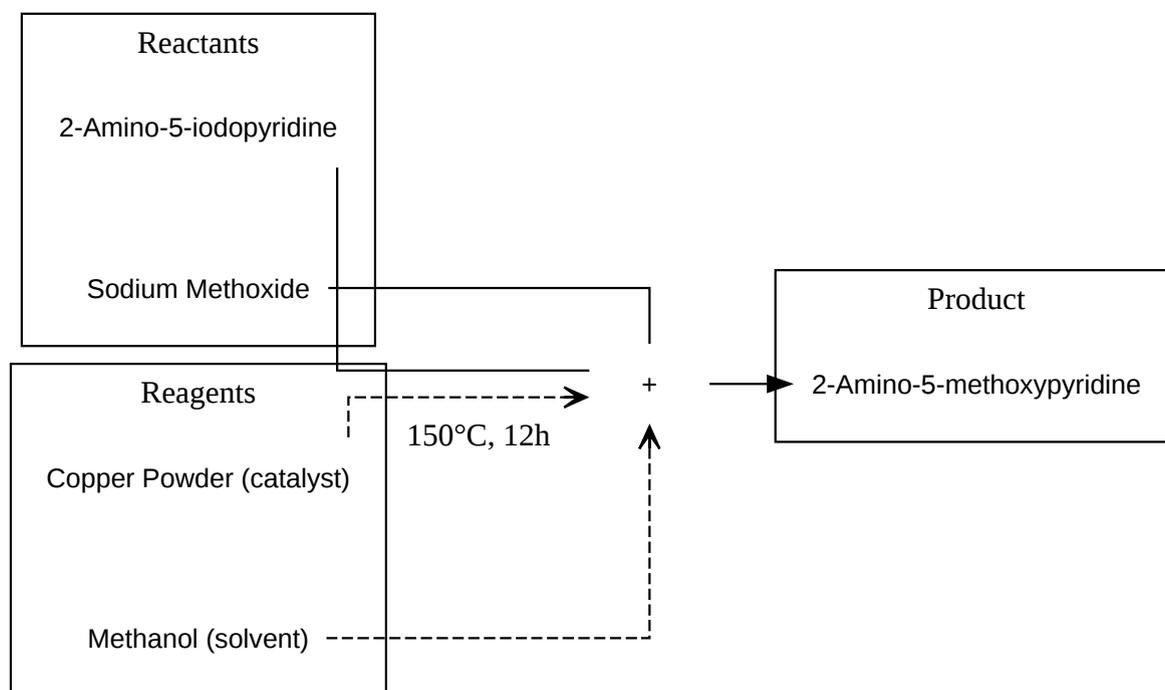
purity requirements. A commonly employed laboratory-scale synthesis involves the nucleophilic substitution of a suitable leaving group on the pyridine ring.

Synthesis from 2-Amino-5-iodopyridine

A well-documented method for the preparation of 2-Amino-5-methoxypyridine involves the reaction of 2-amino-5-iodopyridine with sodium methoxide in the presence of a copper catalyst.

[6]

Reaction Scheme:



[Click to download full resolution via product page](#)

A representative synthetic workflow.

Experimental Protocol:

- Combine 55 g of 2-amino-5-iodopyridine, 20 g of sodium methoxide, and 5 g of copper powder in 500 ml of methanol in a glass-lined pressure vessel.[6]
- Seal the vessel and heat the mixture at 150°C for 12 hours with agitation.[6]
- After cooling to room temperature, concentrate the reaction mixture to dryness under reduced pressure.[6]
- Extract the residue with chloroform.
- Dry the combined chloroform extracts over a suitable drying agent (e.g., anhydrous magnesium sulfate).
- Evaporate the solvent in vacuo to yield the crude product.[6]
- Purify the residue by column chromatography on silica gel, eluting with a mixture of ethyl acetate and methylene chloride (e.g., 50% ethyl acetate) to afford pure 2-amino-5-methoxypyridine.[6]

Causality in Experimental Choices:

- **Copper Catalyst:** The use of a copper catalyst is crucial for facilitating the nucleophilic aromatic substitution of the iodide with the methoxide anion. The copper likely forms an organocopper intermediate, which enhances the reactivity of the pyridine ring towards substitution.
- **Pressure Vessel:** The reaction is conducted in a sealed pressure vessel to allow the temperature to be raised above the boiling point of methanol, thereby increasing the reaction rate.
- **Purification:** Column chromatography is employed to separate the desired product from unreacted starting materials, the copper catalyst, and any side products.

Analytical Characterization

The identity and purity of synthesized 2-Amino-5-methoxypyridine are confirmed using standard analytical techniques.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the molecular structure. The ^1H NMR spectrum would be expected to show distinct signals for the aromatic protons on the pyridine ring, the methoxy protons, and the amino protons.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic vibrational frequencies of the functional groups present, such as the N-H stretches of the amino group and the C-O stretch of the methoxy group.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of the compound and to analyze its fragmentation pattern, which can provide further structural information.

While specific spectral data for 2-Amino-5-methoxypyridine is not readily available in the provided search results, related compounds' data can offer insights. For instance, the ^1H NMR spectrum of 2-methoxypyridine shows characteristic shifts for the pyridine and methoxy protons.[7]

Chromatographic Analysis

- Gas Chromatography (GC): GC is a suitable method for assessing the purity of 2-Amino-5-methoxypyridine, as indicated by its use as an analytical method by suppliers.[5]

Applications in Research and Development

2-Amino-5-methoxypyridine is a valuable building block in several areas of chemical research and development.

Pharmaceutical Synthesis

The primary application of 2-Amino-5-methoxypyridine is as a key intermediate in the synthesis of pharmaceuticals.[1][2] Its structure is incorporated into molecules designed to target various biological pathways. For example, it has been used in the synthesis of compounds investigated for their potential in treating neurological disorders.[1] The amino group provides a convenient handle for further functionalization, such as amide bond formation or N-alkylation, to build more complex and pharmacologically active molecules.

Agrochemicals

In the agrochemical industry, 2-Amino-5-methoxypyridine is used in the formulation of pesticides and herbicides.[2] The pyridine moiety is a common feature in many agrochemicals, and the specific substitution pattern of this compound can contribute to the efficacy and selectivity of the final product.

Materials Science

The unique electronic properties of the substituted pyridine ring make 2-Amino-5-methoxypyridine a candidate for use in materials science research. It can be explored as a monomer or a precursor for the synthesis of advanced polymers and coatings with specific optical or electronic properties.[2]

Safety and Handling

Proper handling of 2-Amino-5-methoxypyridine is essential to ensure laboratory safety.

Hazard Identification:

- Harmful if swallowed.[3]
- Causes skin irritation.[3]
- Causes serious eye irritation.[3]
- May cause respiratory irritation.[3]

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety glasses or goggles, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Storage: Store in a tightly sealed container in a cool, dry place, away from incompatible materials. It is recommended to store it under an inert atmosphere due to its air and heat

sensitivity.[1] Recommended storage temperature is refrigerated (0-10°C).[1][5]

Conclusion

2-Amino-5-methoxypyridine is a versatile and valuable chemical intermediate with significant applications in pharmaceutical and agrochemical research and development. Its unique structural features and reactivity make it a key building block for the synthesis of a wide range of complex molecules. A thorough understanding of its physicochemical properties, synthetic methodologies, and safe handling practices, as outlined in this guide, is crucial for its effective utilization in the laboratory. As research in medicinal chemistry and materials science continues to advance, the demand for such well-functionalized heterocyclic compounds is likely to grow, further solidifying the importance of 2-Amino-5-methoxypyridine in modern chemical synthesis.

References

- PubChem. 2-Amino-5-methoxypyridine. National Center for Biotechnology Information. [[Link](#)]
- PrepChem.com. Synthesis of 2-amino-5-methoxy pyridine. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Amino-5-methoxypyridine | Sigma-Aldrich [sigmaaldrich.com]
- 2. chemimpex.com [chemimpex.com]
- 3. researchgate.net [researchgate.net]
- 4. 2-Amino-5-methoxypyridine | C₆H₈N₂O | CID 11320934 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Amino-5-methoxypyridine | 10167-97-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. prepchem.com [prepchem.com]

- [7. US20060047124A1 - Process for preparing 2-aminopyridine derivatives - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [For Researchers, Scientists, and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13590472#molecular-weight-of-2-5-methoxypyridin-2-yl-ethylamine\]](https://www.benchchem.com/product/b13590472#molecular-weight-of-2-5-methoxypyridin-2-yl-ethylamine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com